

Tolinapant dihydrochloride solubility and stability in DMSO

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Compound of Interest

Compound Name: *Tolinapant dihydrochloride*

Cat. No.: *B15228460*

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Tolinapant Dihydrochloride Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **Tolinapant dihydrochloride** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Tolinapant dihydrochloride**?

A1: The recommended solvent for creating stock solutions of **Tolinapant dihydrochloride** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **Tolinapant dihydrochloride** in DMSO?

A2: **Tolinapant dihydrochloride** is soluble in DMSO at a concentration of 100 mg/mL, which is equivalent to 185.29 mM.^{[1][2]} It is important to use fresh, high-quality DMSO, as its hygroscopic nature (tendency to absorb moisture) can negatively impact the solubility of the compound.^{[1][2]}

Q3: My compound is not fully dissolving in DMSO. What should I do?

A3: If you are experiencing solubility issues, consider the following troubleshooting steps:

- Use Fresh DMSO: Ensure you are using a new, unopened bottle of anhydrous DMSO. Older DMSO that has absorbed moisture will have reduced solvating power.[1][2]
- Ultrasonication: Gentle warming and brief ultrasonication can assist in the dissolution process.[2]
- Stepwise Dilution: When preparing working solutions from a DMSO stock, it is recommended to perform dilutions in a stepwise manner to prevent the compound from precipitating out of solution.[3]

Q4: What are the recommended storage conditions for **Tolinapant dihydrochloride** stock solutions in DMSO?

A4: For optimal stability, stock solutions of **Tolinapant dihydrochloride** in DMSO should be stored at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[2] It is advisable to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[3]

Q5: How stable is **Tolinapant dihydrochloride** in DMSO?

A5: **Tolinapant dihydrochloride** is stable in DMSO under the recommended storage conditions. Storing aliquots at -80°C is the best practice for preserving the stability of the stock solution over extended periods.

Data Summary

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	185.29	Use of fresh, anhydrous DMSO is recommended; ultrasonication may be required.[1][2]
Water	Insoluble	N/A	
Ethanol	100 mg/mL	N/A	

Stability of DMSO Stock Solution

Storage Temperature	Duration	Recommendations
-80°C	2 years	Recommended for long-term storage.[2]
-20°C	1 year	Suitable for short to medium-term storage.[2]

Experimental Protocols

Protocol for Preparing a 100 mg/mL Tolinapant Dihydrochloride Stock Solution in DMSO

- Preparation: Allow the **Tolinapant dihydrochloride** vial and a new bottle of anhydrous DMSO to equilibrate to room temperature.
- Addition of Solvent: Aseptically add the required volume of DMSO to the vial of **Tolinapant dihydrochloride** to achieve a final concentration of 100 mg/mL.
- Dissolution: Vortex the solution gently. If necessary, use an ultrasonic bath for a short period to ensure complete dissolution.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.

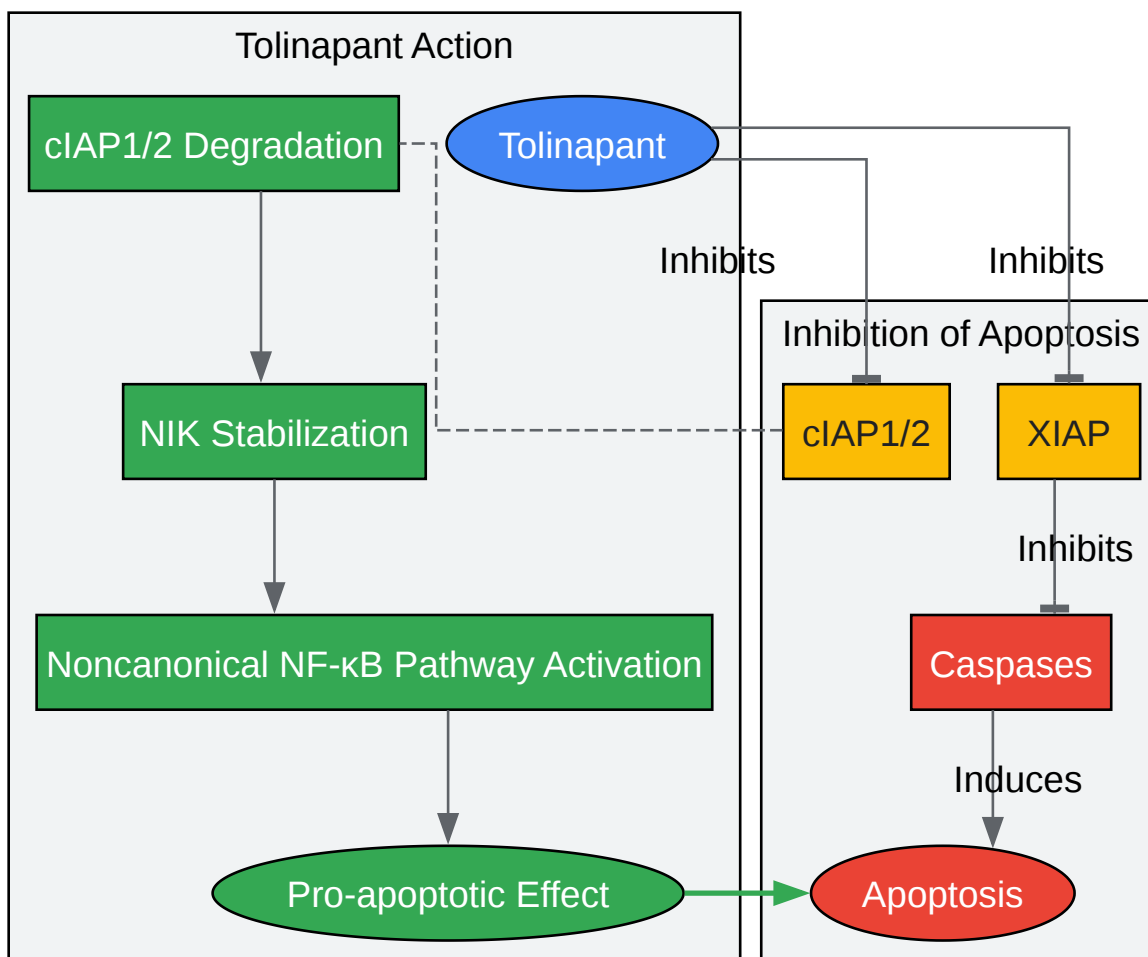
Protocol for Preparing a Working Solution for Cell-Based Assays

- Thawing: Thaw a single aliquot of the **Tolinapant dihydrochloride** DMSO stock solution at room temperature.
- Dilution: Perform a stepwise dilution of the stock solution in your cell culture medium to achieve the desired final concentration.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is less than 0.5% to prevent cellular toxicity.[3] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiment.

Visualizations

Tolinapant Mechanism of Action

Tolinapant is a dual antagonist of the inhibitor of apoptosis proteins (IAPs), specifically cIAP1/2 and XIAP.[1][4][5] Its binding leads to the degradation of cIAP1/2, which in turn allows for the stabilization of NF-κB-inducing kinase (NIK).[1][6] This activates the noncanonical NF-κB pathway, promoting apoptosis in cancer cells.[6]

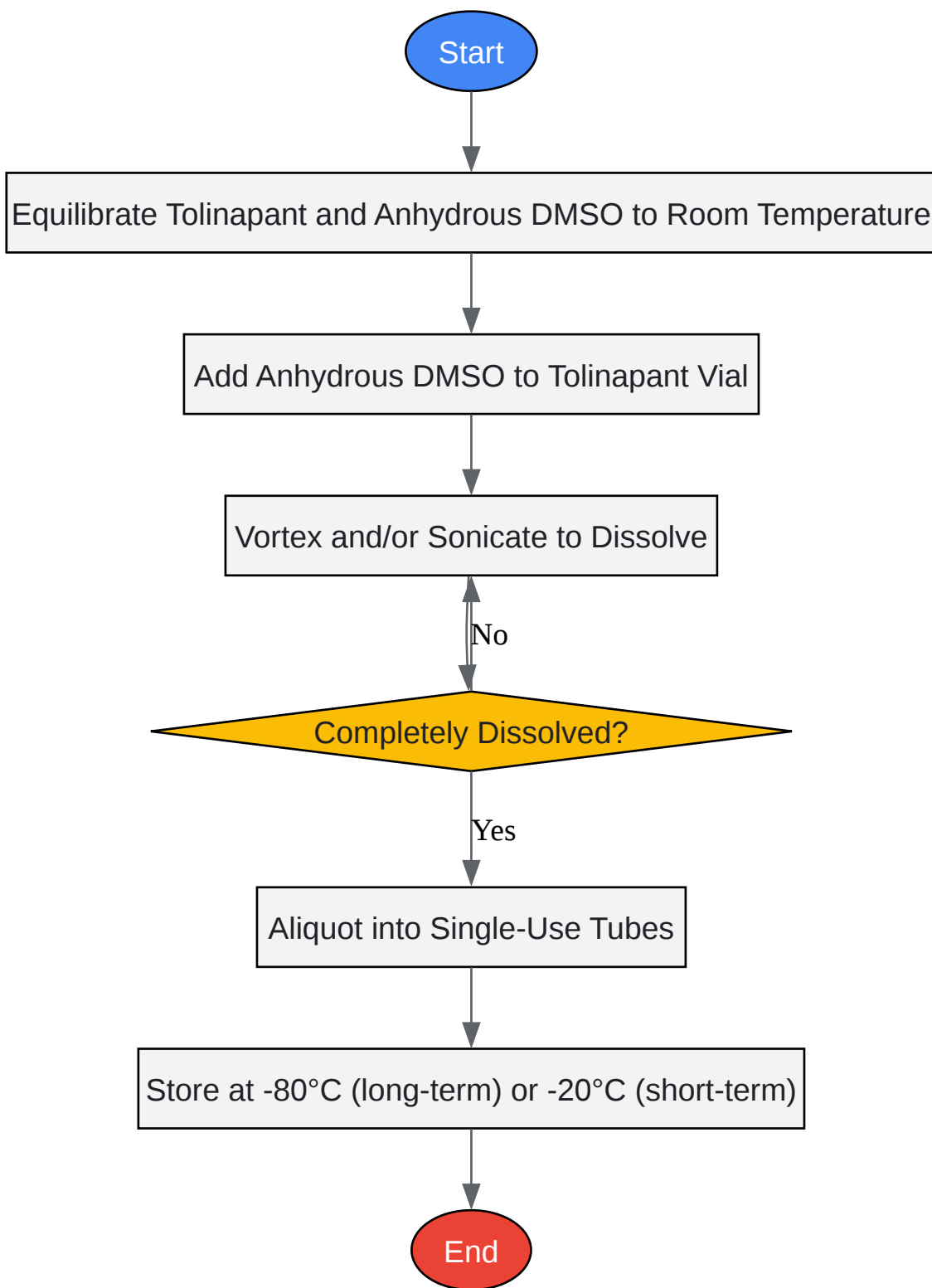


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Caption: Tolinapant signaling pathway.

Experimental Workflow: Stock Solution Preparation

This workflow outlines the key steps for preparing a stable stock solution of **Tolinapant dihydrochloride** in DMSO.



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Caption: Workflow for stock solution preparation.

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